

# Dissolving ENMD-1068 Hydrochloride for Preclinical Research: An Application Guide

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## Compound of Interest

Compound Name: ENMD-1068 hydrochloride

Cat. No.: B10824553

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This document provides detailed application notes and protocols for the dissolution of **ENMD-1068 hydrochloride**, a selective antagonist of Protease-Activated Receptor 2 (PAR2), for use in both in vitro and in vivo experimental settings. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

## Introduction to ENMD-1068 Hydrochloride

**ENMD-1068 hydrochloride** is a small molecule inhibitor of PAR2, a G protein-coupled receptor implicated in various physiological and pathological processes, including inflammation, pain, and fibrosis. Its mechanism of action involves the modulation of the TGF- $\beta$ 1/Smad signaling pathway. Due to its therapeutic potential, ENMD-1068 is a compound of interest in preclinical studies related to conditions such as liver fibrosis and endometriosis.

## Solubility of ENMD-1068 Hydrochloride

The solubility of **ENMD-1068 hydrochloride** varies across different solvents. The following table summarizes the available quantitative data. It is recommended to use freshly opened,

anhydrous solvents, as the hygroscopic nature of some solvents like DMSO can significantly impact solubility.

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	200 mg/mL (625.25 mM)	Ultrasonic assistance is recommended.
Water	100 mg/mL (312.63 mM)	Ultrasonic assistance is recommended.
Phosphate-Buffered Saline (PBS)	100 mg/mL (312.63 mM)	Prepare fresh and use promptly.

Note: For all preparations, if precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.

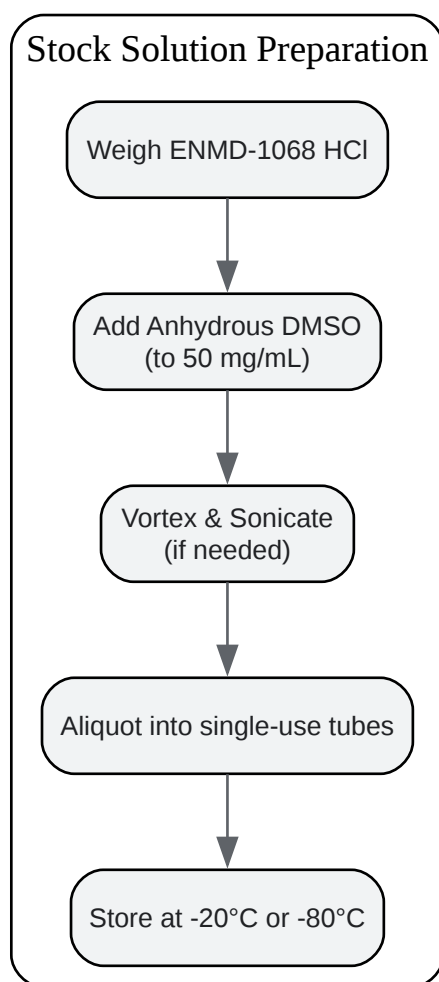
## Experimental Protocols

### Preparation of Stock Solutions

For consistency and to avoid repeated freeze-thaw cycles, it is advisable to prepare concentrated stock solutions, aliquot them, and store them under appropriate conditions.

Protocol for 50 mg/mL DMSO Stock Solution:

- Weigh the desired amount of **ENMD-1068 hydrochloride** powder in a sterile conical tube.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 50 mg/mL.
- Vortex the solution thoroughly.
- If necessary, sonicate the solution in a water bath until the compound is fully dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month. It is recommended to store under nitrogen.



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Workflow for preparing **ENMD-1068 hydrochloride** stock solution.

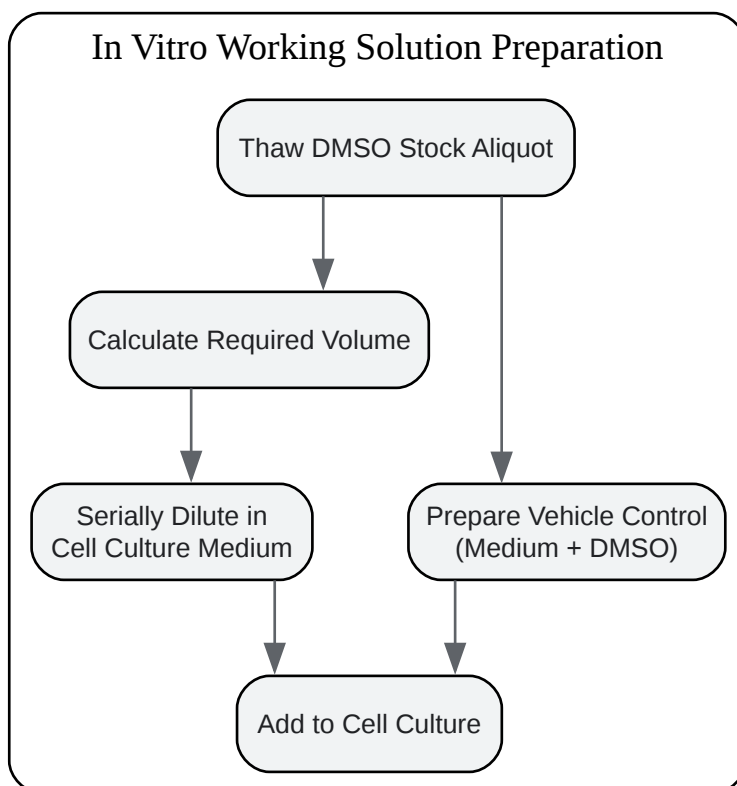
## Preparation of Working Solutions for In Vitro (Cell-Based) Assays

Working solutions for cell culture experiments should be prepared fresh from the stock solution for each experiment.

Protocol for Diluting in Cell Culture Medium:

- Thaw a single-use aliquot of the DMSO stock solution at room temperature.

- Calculate the volume of the stock solution required to achieve the desired final concentration in your cell culture medium.
- It is recommended to perform serial dilutions in the cell culture medium to reach the final concentration. This minimizes the risk of precipitation.
- For example, to prepare a 10  $\mu$ M working solution in 10 mL of medium from a 50 mg/mL stock (Molecular Weight: 319.87 g/mol ), a multi-step dilution is advisable.
- Add the final diluted solution to your cell culture plates.
- Important: Ensure the final concentration of DMSO in the cell culture medium is not toxic to the cells (typically  $\leq 0.1\%$ ). Include a vehicle control (medium with the same final concentration of DMSO) in your experimental design.



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Workflow for preparing in vitro working solutions.

## Preparation of Formulations for In Vivo Administration

For animal studies, **ENMD-1068 hydrochloride** can be formulated for intraperitoneal (i.p.) or oral administration. The following are example protocols; the choice of formulation will depend on the experimental design and animal model. It is recommended to prepare these formulations fresh on the day of use.

### Protocol 1: Suspended Solution for Intraperitoneal or Oral Administration (5 mg/mL)

This protocol yields a 5 mg/mL suspended solution. For a 1 mL final volume:

- To 400  $\mu$ L of PEG300, add 100  $\mu$ L of a 50 mg/mL **ENMD-1068 hydrochloride** DMSO stock solution. Mix thoroughly.
- Add 50  $\mu$ L of Tween-80 and mix until uniform.
- Add 450  $\mu$ L of saline to bring the final volume to 1 mL. Mix well.

### Protocol 2: Clear Solution for Intraperitoneal Administration ( $\geq$ 5 mg/mL)

This protocol yields a clear solution of at least 5 mg/mL. For a 1 mL final volume:

- To 900  $\mu$ L of a 20% SBE- $\beta$ -CD in saline solution, add 100  $\mu$ L of a 50 mg/mL **ENMD-1068 hydrochloride** DMSO stock solution.
- Mix thoroughly until the solution is clear.

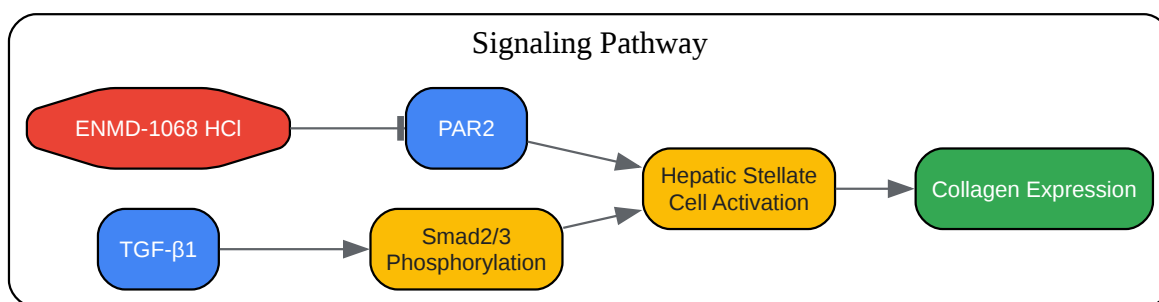
### Protocol 3: Corn Oil-Based Formulation ( $\geq$ 5 mg/mL)

This protocol is suitable for longer dosing periods. For a 1 mL final volume:

- To 900  $\mu$ L of corn oil, add 100  $\mu$ L of a 50 mg/mL **ENMD-1068 hydrochloride** DMSO stock solution.
- Mix thoroughly until uniform.

## Mechanism of Action: PAR2 and TGF- $\beta$ 1/Smad Signaling

**ENMD-1068 hydrochloride** acts as a selective antagonist of Protease-Activated Receptor 2 (PAR2). In the context of fibrosis, activation of PAR2 can contribute to the upregulation of profibrotic factors. ENMD-1068 has been shown to inhibit the TGF- $\beta$ 1/Smad signaling pathway, which is a critical pathway in the pathogenesis of fibrosis. By blocking this pathway, ENMD-1068 can reduce the activation of hepatic stellate cells and subsequent collagen deposition.



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Inhibitory action of ENMD-1068 HCl on the PAR2 and TGF- $\beta$ 1/Smad pathway.

## Stability and Storage

Proper storage of **ENMD-1068 hydrochloride** and its solutions is critical to maintain its activity.

- Solid Compound: Store at 4°C under nitrogen.
- Stock Solutions (in DMSO): Aliquot and store at -80°C for up to 6 months or -20°C for up to 1 month. Storage under nitrogen is recommended. Avoid repeated freeze-thaw cycles.
- Aqueous Working Solutions: It is strongly recommended to prepare aqueous working solutions fresh for each experiment and use them promptly. If a water-based stock solution is prepared, it should be filter-sterilized using a 0.22  $\mu$ m filter before use.

## Safety Precautions

**ENMD-1068 hydrochloride** is for research use only. Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Handle the powder in a chemical fume hood to avoid inhalation. Refer to the Material Safety Data Sheet (MSDS) for comprehensive safety information.

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